

Application Note: Thermal Analysis of Calcium Nitrate Tetrahydrate

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Compound of Interest

Compound Name: Calcium nitrate tetrahydrate

Cat. No.: B083963

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Abstract

This application note provides a comprehensive overview of the thermal analysis of **calcium nitrate tetrahydrate** ($\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$) using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). It details the multi-step decomposition process, including melting, dehydration, and the final decomposition of the anhydrous salt. This document offers a standardized protocol for conducting these experiments and presents the expected thermal events and mass changes in a clear, tabular format. Additionally, graphical representations of the experimental workflow and decomposition pathway are provided to facilitate a deeper understanding of the material's thermal behavior.

Introduction

Calcium nitrate tetrahydrate is a hydrated inorganic salt with diverse applications, including in fertilizers, wastewater treatment, and as a component in concrete admixtures. Its thermal stability and decomposition characteristics are critical parameters for its safe handling, storage, and application in various industrial and pharmaceutical processes. Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are powerful thermoanalytical techniques used to investigate the thermal properties of materials. TGA measures the change in mass of a sample as a function of temperature or time, while DSC measures the heat flow into or out of a sample as it is heated or cooled. This application note outlines a detailed

procedure for the TGA/DSC analysis of **calcium nitrate tetrahydrate** and interprets the resulting data.

Thermal Decomposition Pathway

The thermal decomposition of **calcium nitrate tetrahydrate** is a well-defined, multi-step process. Initially, the compound melts, followed by a three-step dehydration process, ultimately yielding anhydrous calcium nitrate. At higher temperatures, the anhydrous salt melts and subsequently decomposes into calcium oxide (CaO), nitrogen oxides (NO and NO₂), and oxygen (O₂).

The dehydration sequence involves the sequential loss of water molecules. The final decomposition of the anhydrous calcium nitrate is an oxidative decomposition. Studies have shown that the ratio of evolved nitric oxide (NO) to nitrogen dioxide (NO₂) can change as the decomposition progresses^{[1][2]}.

Quantitative Data Summary

The following table summarizes the key thermal events observed during the TGA/DSC analysis of **calcium nitrate tetrahydrate**. The data is compiled from multiple sources and represents typical values obtained under a controlled nitrogen atmosphere with a heating rate of 10 °C/min.

Thermal Event	Temperature Range (°C)	Mass Loss (%) (TGA)	DSC Peak	Enthalpy Change (ΔH)	Description
Melting of Tetrahydrate	~40 - 50	0	Endothermic	36.6 ± 0.2 kJ/mol[2]	Melting of $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$
Dehydration Step 1	50 - 150	~7.6	Endothermic	-	Loss of 1 water molecule (1/4 of total H_2O) [1][2]
Dehydration Step 2	160 - 180	~15.2	Endothermic	-	Loss of 2 water molecules (1/2 of total H_2O) [1][2]
Dehydration Step 3	190 - 220	~7.6	Endothermic	-	Loss of 1 water molecule (1/4 of total H_2O) [1][2]
Melting of Anhydrous Salt	~550 - 561	0	Endothermic	33.4 ± 1 kJ/mol[2]	Melting of anhydrous $\text{Ca}(\text{NO}_3)_2$
Decomposition	> 550	~63.5	Endothermic	-	Decomposition to CaO , NO , NO_2 , and O_2 [1][2]

Note: The total theoretical mass loss for the dehydration of $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ is approximately 30.5%. The theoretical mass loss for the decomposition of anhydrous $\text{Ca}(\text{NO}_3)_2$ to CaO is approximately 65.8%. The observed mass losses can vary slightly depending on experimental conditions.

Experimental Protocols

This section provides a detailed methodology for performing TGA/DSC analysis on **calcium nitrate tetrahydrate** samples.

Instrumentation

- Simultaneous Thermal Analyzer (STA) capable of TGA and DSC measurements.
- Microbalance with a sensitivity of at least 0.1 µg.
- Temperature controller with a programmable heating rate.
- Inert gas supply (e.g., high-purity nitrogen or argon).

Sample Preparation

- Ensure the **calcium nitrate tetrahydrate** sample is a fine, homogeneous powder to promote even heat distribution. If necessary, gently grind the sample using an agate mortar and pestle.
- Accurately weigh 5-10 mg of the sample into a clean, tared aluminum or alumina crucible.
- Distribute the sample evenly across the bottom of the crucible.

TGA/DSC Experimental Parameters

- Temperature Program:
 - Equilibrate at 30 °C.
 - Ramp from 30 °C to 700 °C at a heating rate of 10 °C/min.
- Purge Gas:
 - High-purity nitrogen.
 - Purge rate: 20-50 mL/min.

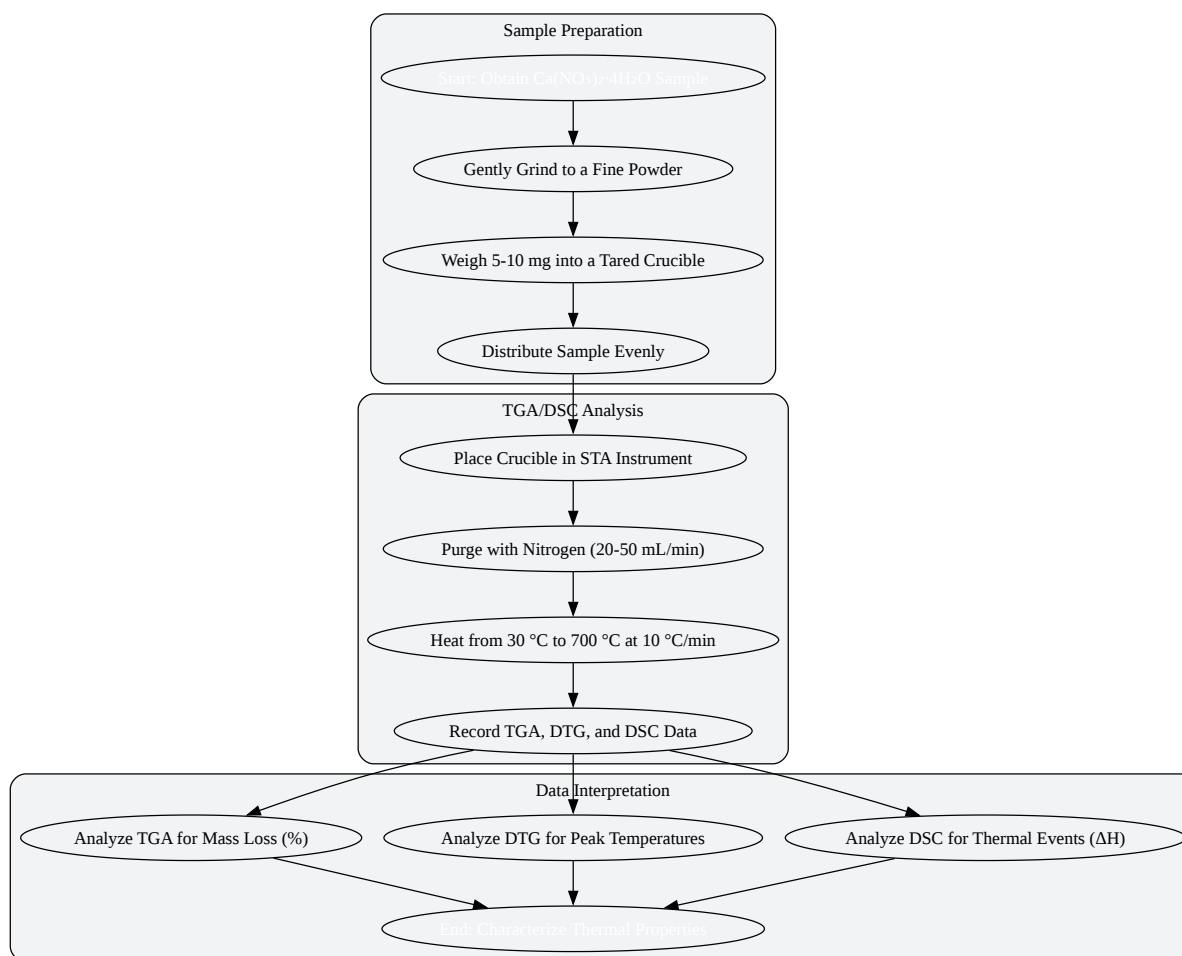
- Crucible:
 - Open aluminum or alumina pan.
- Data Collection:
 - Record mass change (TGA), derivative mass change (DTG), and heat flow (DSC) as a function of temperature.

Data Analysis

- TGA Curve: Determine the onset and end temperatures for each mass loss step. Calculate the percentage mass loss for each step.
- DTG Curve: Identify the peak temperature for each mass loss event, which corresponds to the point of the maximum rate of mass loss.
- DSC Curve: Determine the onset and peak temperatures for all endothermic and exothermic events. Integrate the area under the DSC peaks to determine the enthalpy change (ΔH) for each thermal event.

Visualizations

Experimental Workflow



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Fig. 2: Thermal decomposition pathway of **calcium nitrate tetrahydrate**.

Conclusion

The thermal analysis of **calcium nitrate tetrahydrate** by TGA/DSC provides valuable insights into its stability and decomposition behavior. The material undergoes a series of well-defined thermal events, including melting, a three-step dehydration, and final decomposition to calcium oxide. The quantitative data and protocols presented in this application note serve as a reliable reference for researchers and professionals working with this compound. The provided visualizations offer a clear and concise summary of the experimental process and the chemical transformations involved.

Disclaimer: The data presented in this application note are for informational purposes and are based on published literature. Actual results may vary depending on the specific instrument, experimental conditions, and sample purity.

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References

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